

Introduction and Core Concepts

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Compound of Interest		
Compound Name:	NOTA-NHS ester	
Cat. No.:	B3098554	Get Quote

The N-hydroxysuccinimide ester of 1,4,7-triazacyclononane-1,4,7-triacetic acid (**NOTA-NHS ester**) is a bifunctional chelator integral to the fields of radiopharmaceutical chemistry, bioconjugation, and molecular imaging.[1][2] This compound uniquely combines two key chemical entities:

- A NOTA (1,4,7-triazacyclononane-N,N',N"-triacetic acid) core: This macrocyclic component is a powerful chelating agent, forming highly stable complexes with various metal ions. It is particularly valued for its ability to securely bind radiometals like Gallium-68 (⁶⁸Ga) and Copper-64 (⁶⁴Cu), which are used in Positron Emission Tomography (PET) imaging.[2][3]
- An N-hydroxysuccinimide (NHS) ester group: This functional group is highly reactive towards primary amines (-NH₂), such as those found on the side chains of lysine residues or at the N-terminus of proteins and peptides.[2][4]

This dual functionality allows **NOTA-NHS ester** to act as a molecular bridge, first covalently attaching to a biomolecule of interest (e.g., an antibody or peptide) and then serving as a coordination site for a radiometal. This creates targeted radiopharmaceuticals for diagnostic imaging or therapeutic applications.[2]

Chemical Structure and Physicochemical Properties

The molecular structure of **NOTA-NHS ester** consists of the nine-membered triazacyclononane ring, functionalized with three acetic acid groups and one activated NHS ester.[1] This configuration provides a pre-organized, hexadentate binding pocket for metal ions, involving three nitrogen atoms from the ring and three oxygen atoms from the carboxylate groups.[1]



Table 1: Physicochemical Properties of NOTA-NHS Ester

Property	Value	References
Molecular Formula	C16H24N4O8	[3][5]
Molecular Weight	~400.38 g/mol	[3][5][6]
IUPAC Name	2-[4-(carboxymethyl)-7-[2-(2,5-dioxopyrrolidin-1-yl)oxy-2-oxoethyl]-1,4,7-triazonan-1-yl]acetic acid	[3][5]
CAS Number	1338231-09-6	[3][6]
Appearance	Typically a white to light yellow solid/powder	[1][6][7]
Solubility	Soluble in organic solvents like DMSO and DMF; relatively insoluble in water	[1]
Purity	Typically >95%	[3]

Mechanism of Action: Bioconjugation

The primary application of **NOTA-NHS ester** involves its covalent attachment to biomolecules. This process, known as bioconjugation, occurs via a nucleophilic acyl substitution reaction. The NHS ester group is an excellent leaving group, making the adjacent carbonyl carbon highly electrophilic and susceptible to attack by primary amines.

The reaction proceeds as follows:

- A primary amine on a biomolecule (e.g., the ε-amino group of a lysine residue) acts as a nucleophile.
- The amine attacks the carbonyl carbon of the NHS ester.
- This leads to the formation of a stable, covalent amide bond between the NOTA chelator and the biomolecule.



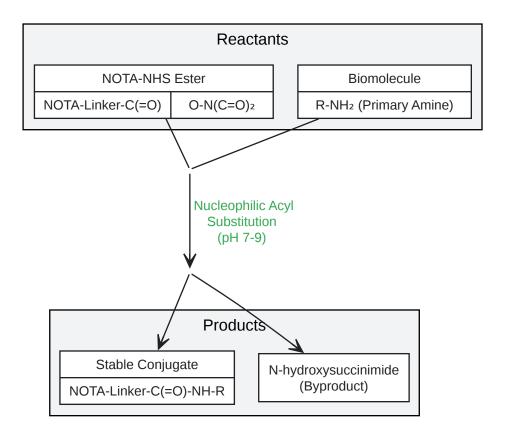




• N-hydroxysuccinimide is released as a byproduct.[1][4]

This conjugation reaction is highly dependent on pH. Optimal conditions are typically in a slightly alkaline buffer (pH 7–9), with a range of 8.3–8.5 often cited as ideal.[1][8] Below pH 7.5, the amine groups are protonated, reducing their nucleophilicity. Above pH 9.0, the rate of hydrolysis of the NHS ester itself increases, which competes with the desired amidation reaction.[1][8]

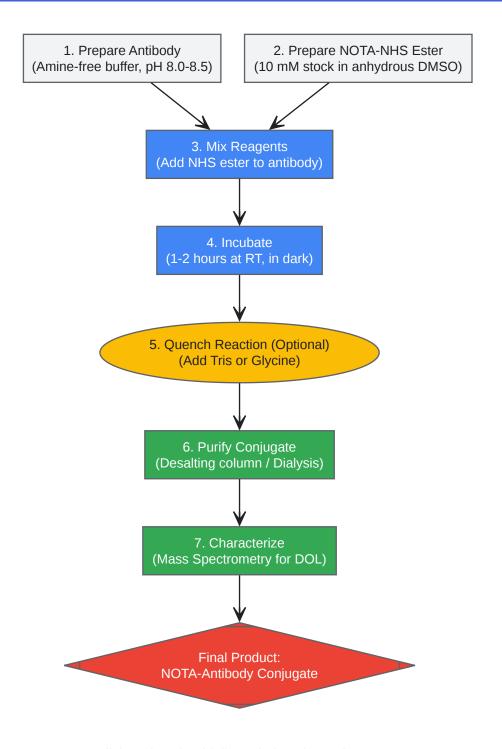












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